

An In-depth Technical Guide to the Chemical Structure and Properties of Lubiminol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lubiminol*

Cat. No.: *B1675348*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lubiminol, a vetispirane-type sesquiterpenoid phytoalexin, plays a crucial role in the defense mechanisms of solanaceous plants. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **lubiminol**. Detailed experimental protocols for its elicitation, extraction, and antifungal activity assessment are presented. Furthermore, this guide elucidates the biosynthetic pathway of **lubiminol** and the signaling cascade that triggers its production in response to pathogen attack, visualized through detailed diagrams. This document serves as a critical resource for researchers in natural product chemistry, plant pathology, and drug development seeking to understand and utilize the properties of **lubiminol**.

Chemical Structure and Identification

Lubiminol is a bicyclic sesquiterpenoid characterized by a spiro[4.5]decane core structure. Its systematic IUPAC name is (2R,5S,6S,8S,10R)-8-Hydroxy-10-methyl-2-(1-methylethenyl)spiro[4.5]decane-6-methanol^[1]. The chemical structure and key identifiers are summarized below.

Table 1: Chemical Identification of **Lubiminol**

Identifier	Value
IUPAC Name	(2R,5S,6S,8S,10R)-8-Hydroxy-10-methyl-2-(1-methylethenyl)spiro[4.5]decane-6-methanol[1]
CAS Number	55784-92-4[1][2]
Molecular Formula	C ₁₅ H ₂₆ O ₂ [1][2]
SMILES	C[C@@H]1C--INVALID-LINK-- C(=C)C)CO">C@@HO[2]
InChI	InChI=1S/C15H26O2/c1-10(2)12-4-5-15(8-12)11(3)6-14(17)7-13(15)9-16/h11-14,16-17H,1,4-9H2,2-3H3/t11-,12-,13-,14+,15+/m1/s1[2]
InChIKey	LOLOOEMLLRJJC-ZSAUSMIDSA-N[2]

Physicochemical Properties

The physicochemical properties of **lubiminol** are essential for its isolation, characterization, and formulation. While experimental data for some properties like melting and boiling points are not readily available in the cited literature, computed properties and known solubility are presented below.

Table 2: Physicochemical Properties of **Lubiminol**

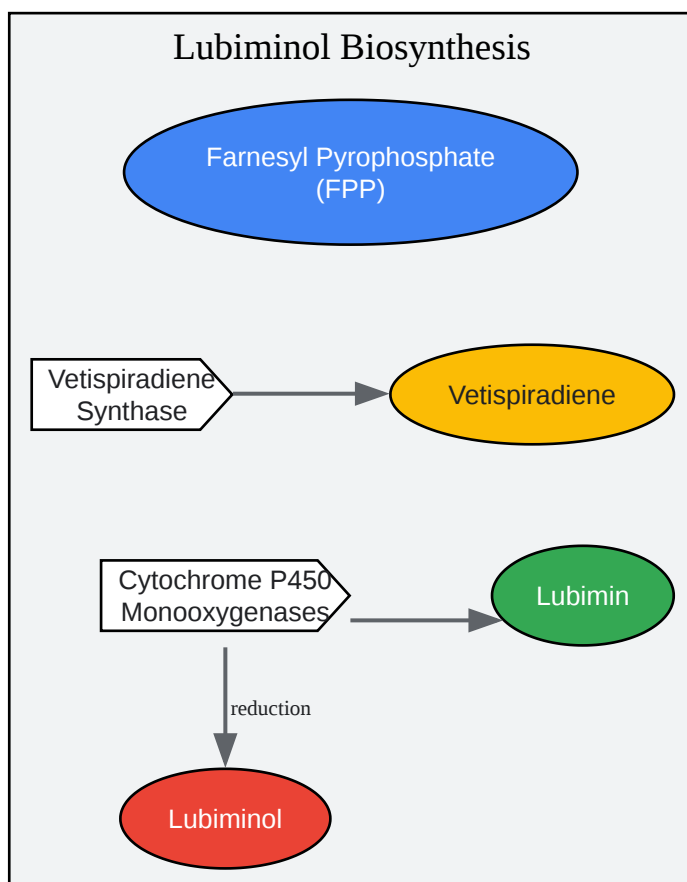
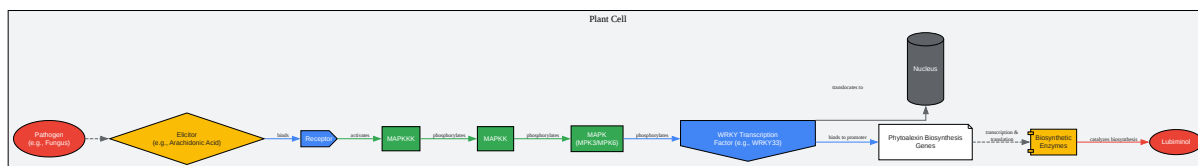
Property	Value	Source
Molecular Weight	238.37 g/mol	[1][2]
Exact Mass	238.1933 u	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
XLogP3-AA	3.5	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	3	PubChem

Biological Properties and Signaling Pathways

Lubiminol is a phytoalexin, a class of antimicrobial compounds produced by plants in response to pathogen attack[3]. It exhibits antifungal activity, contributing to the plant's defense system. The production of **lubiminol** is not constitutive but is induced upon recognition of pathogen-associated molecular patterns (PAMPs) or elicitors.

Phytoalexin Induction Signaling Pathway

The induction of **lubiminol** biosynthesis is triggered by a complex signaling cascade initiated by the plant's recognition of a pathogen. This process involves a series of intracellular events, including the activation of a Mitogen-Activated Protein Kinase (MAPK) cascade and the subsequent activation of WRKY transcription factors, which regulate the expression of phytoalexin biosynthetic genes.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Lubiminol | C₁₅H₂₆O₂ | CID 10376937 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Lubiminol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675348#lubiminol-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

